

A Comparative Analysis of Strain Energy in Basketane and Cubane

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Basketane*
CAS No.: *5603-27-0*
Cat. No.: *B15799688*

[Get Quote](#)

This guide provides an objective comparison of the strain energy and structural properties of two notable polycyclic alkanes: **basketane** and cubane. Targeted at researchers, scientists, and professionals in drug development, this document synthesizes experimental and computational data to illuminate the unique characteristics of these caged hydrocarbons. The high strain energy of these molecules makes them subjects of significant interest for applications in high-energy materials and as rigid scaffolds in medicinal chemistry.

Quantitative Data Summary

Basketane and cubane are both highly strained molecules, but they differ significantly in their structure and the magnitude of their stored energy. Cubane, with its perfectly cubic arrangement of carbon atoms, exhibits one of the highest strain energies per carbon atom of any hydrocarbon.[1][2] **Basketane's** structure, while also highly constrained, is less symmetrical and possesses a lower, yet still substantial, strain energy.[3]

Property	Basketane	Cubane
Chemical Formula	C ₁₀ H ₁₂ [3] [4]	C ₈ H ₈ [5]
Molar Mass	132.21 g·mol ⁻¹ [4]	104.15 g·mol ⁻¹
Molecular Structure	Pentacyclo[4.4.0.0 ^{2,5} .0 ^{3,8} .0 ^{4,7}]decane [3]	Pentacyclo[4.2.0.0 ^{2,5} .0 ^{3,8} .0 ^{4,7}]octane [5]
Key Structural Features	Fused cyclobutane and cyclopropane rings [3]	Eight carbon atoms at the corners of a cube [5]
Calculated Strain Energy	>100 kcal/mol [3]	159 - 169 kcal/mol [3] [6]
Experimental Heat of Formation	Not readily available	+144 kcal/mol [7] [8]
Density	~1.30 g/cm ³ [3]	1.29 g/cm ³ [7] [9]

Molecular Structures

The distinct three-dimensional arrangements of carbon atoms in **basketane** and cubane are the primary determinants of their respective strain energies. Cubane's rigid, symmetrical structure forces its C-C-C bond angles to an unnatural 90°, a significant deviation from the ideal 109.5° for sp³-hybridized carbon, leading to immense angle strain.[\[5\]](#)[\[10\]](#)[\[11\]](#) **Basketane's** cage-like framework also contains strained cyclobutane rings but its overall geometry is less constrained than that of cubane.[\[3\]](#)

*Figure 1: Skeletal diagrams of **Basketane** and Cubane.*

Determination of Strain Energy: Methodologies

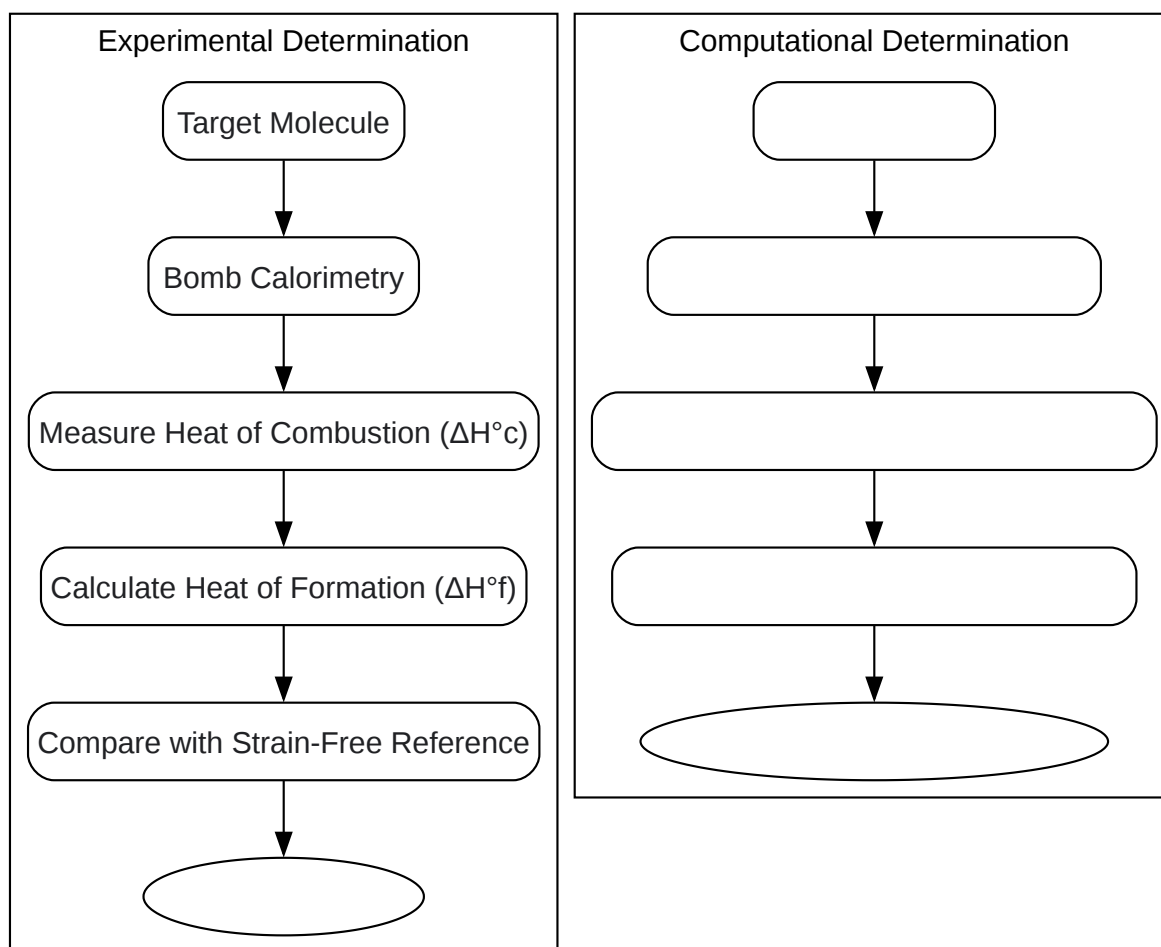
Strain energy is not a directly measurable quantity.[\[12\]](#) It is typically determined by comparing the experimental heat of formation of the molecule with that of a hypothetical, strain-free reference compound. Alternatively, it can be calculated using computational chemistry methods.[\[12\]](#)[\[13\]](#)

Experimental Protocol: Combustion Calorimetry

- **Sample Combustion:** A precise mass of the substance (e.g., cubane) is completely combusted in a high-pressure oxygen atmosphere within a bomb calorimeter.
- **Heat Measurement:** The heat released by the combustion (heat of combustion, ΔH°_c) is absorbed by the surrounding water bath, and the temperature change is meticulously measured.
- **Calculation of Enthalpy of Formation:** Using the known heats of formation for the combustion products (CO_2 and H_2O), the standard enthalpy of formation (ΔH°_f) of the compound is calculated via Hess's law.
- **Strain Energy Calculation:** The experimental ΔH°_f is compared to a theoretical ΔH°_f calculated for a hypothetical strain-free molecule with the same atomic composition. The difference between these values represents the total strain energy.

Computational Protocol: Homodesmotic Reactions Computational methods provide a powerful tool for estimating strain energy by modeling hypothetical reactions that conserve the number and types of chemical bonds.^{[2][13]}

- **Define Reaction:** A homodesmotic reaction is designed where the strained target molecule is on the reactant side, and unstrained molecules with the same types of C-C and C-H bonds are on the product side.^[2] For cubane (C_8H_8), a possible reaction is: $\text{C}_8\text{H}_8 + 8 \text{CH}_4 \rightarrow 8 \text{H}_3\text{C}-\text{CH}_3$
- **Geometry Optimization:** The three-dimensional structures of all molecules in the reaction are optimized using quantum mechanical methods (e.g., Density Functional Theory - DFT) to find their lowest energy conformations.
- **Energy Calculation:** The total electronic energy of each optimized molecule is calculated at a high level of theory.
- **Enthalpy Calculation:** The enthalpy of the reaction (ΔH_{rxn}) is determined by subtracting the sum of the energies of the reactants from the sum of the energies of the products.
- **Strain Energy:** The strain energy of the target molecule is defined as the negative of the calculated enthalpy of reaction ($-\Delta H_{\text{rxn}}$).^[2]



[Click to download full resolution via product page](#)

Figure 2: Workflow for determining molecular strain energy.

Conclusion

Cubane possesses a significantly higher strain energy than **basketane** due to the extreme angle strain imposed by its cubic geometry.^{[1][3]} While **basketane** is also a highly strained molecule, its more complex fusion of cyclobutane and cyclopropane rings results in a lower, though still considerable, total strain. The methodologies for determining these energies, whether through indirect experimental measurement of combustion heats or direct

computational modeling via homodesmotic reactions, provide critical data for understanding the stability and reactivity of these unique chemical architectures. This understanding is vital for leveraging such structures in the design of advanced materials and novel therapeutic agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. openresearch-repository.anu.edu.au [openresearch-repository.anu.edu.au]
- 3. grokipedia.com [grokipedia.com]
- 4. Basketane - Wikipedia [en.wikipedia.org]
- 5. Organic Synthesis International: The Magic of Cubane! [organicsynthesisinternational.blogspot.com]
- 6. researchgate.net [researchgate.net]
- 7. Properties [ch.ic.ac.uk]
- 8. The Chemistry of Cubane [chm.bris.ac.uk]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Cubane - Wikipedia [en.wikipedia.org]
- 11. petrolpark.co.uk [petrolpark.co.uk]
- 12. organic chemistry - Experimental determination of ring strain energy - Chemistry Stack Exchange [chemistry.stackexchange.com]
- 13. works.swarthmore.edu [works.swarthmore.edu]
- To cite this document: BenchChem. [A Comparative Analysis of Strain Energy in Basketane and Cubane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15799688/docs#a-comparative-analysis-of-strain-energy-in-basketane-and-cubane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)